

Core Properties & Experimental Data of [BMIM][TFSI]

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

Cat. No.: S644962

Get Quote

Property / Aspect	Description / Value	Experimental Context & Key Insights
General Chemical Info	• Cation: 1-Butyl-3-methylimidazolium ([BMIM] ⁺) • Anion: Bis(trifluoromethylsulfonyl)imide ([TFSI] ⁻) • CAS Number: 174899-83-3 [1] A "hydrophobic" ionic liquid [2]. Purity is critical; halide impurities can significantly alter chemical stability and ionic conductivity [1].	
Physical & Transport Properties	• Viscosity: Relatively high, but lower than many other ILs; exhibits scale-dependence [3]. • Ionic Conductivity: "Fairly good" (~1–10 mS cm ⁻¹) [4]. • Self-diffusion Coefficient (Cation): PFG-NMR: ~2.7 × 10 ⁻⁷ cm ² /s (microscopic scale) [3]. Dynamics are complex. Self-diffusion coefficient at the molecular scale can be an order of magnitude higher than at the microscopic scale, impacting conductivity [3].	
Molecular Structure & Dynamics	• Anion Conformation: Exists as ~70% cisoid and ~20% transoid conformers in the liquid state [2]. • Nano-structuration: Forms fluctuating nanometric aggregates (~1.1 nm diameter) [3]. Conformational freedom of [TFSI] ⁻ reduces viscosity [4]. Nano-structuration leads to localized cation dynamics before long-range diffusion [3].	
Key Interactions	• Hydrogen Bonding: [TFSI] ⁻ is a weak hydrogen-bond acceptor [5]. • Interaction Sites: C2-H on the imidazolium ring is primary cation site; O atoms of S=O on [TFSI] ⁻ are primary anion site [5]. In mixtures with other ILs (e.g., [BMIM][TfO]), [TFSI] ⁻ can disrupt cation-anion networks, weakening hydrogen bonding [5].	

Experimental Protocols for Characterization

Researchers employ several advanced techniques to characterize [BMIM][TFSI]'s structure and dynamics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

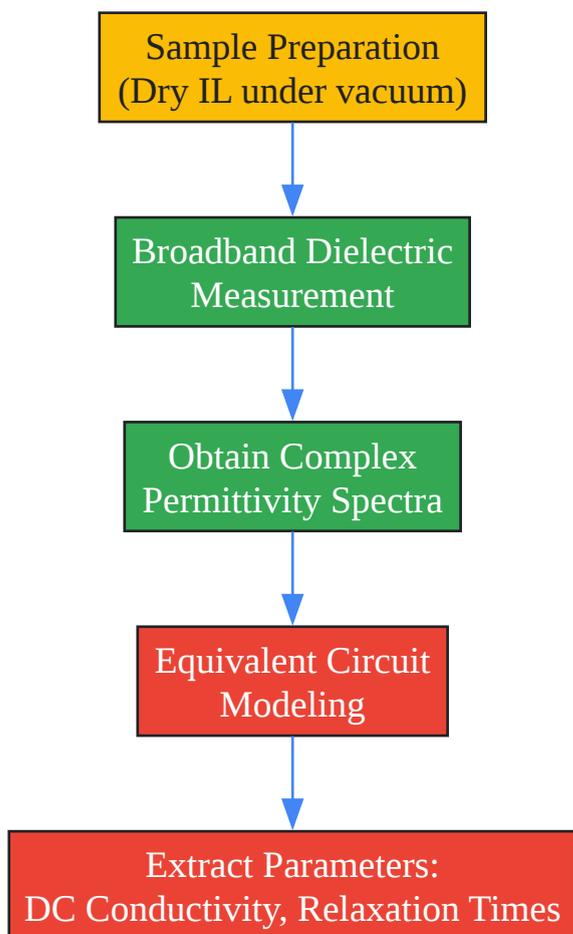
NMR is a powerful tool for studying both rotational and translational dynamics in ionic liquids [4].

- **Pulsed Field Gradient (PFG) NMR:** Used to measure **self-diffusion coefficients** of ions. This technique tracks the displacement of nuclear spins over time to determine translational motion [4] [3].
- **Fast Field Cycling (FFC) NMR Relaxometry:** Used to investigate **rotational dynamics** and ion-ion interactions across a wide range of magnetic field strengths. The measured longitudinal relaxation rate (R_1) provides insight into molecular motions [4].
- **Theoretical Model for FFC Data:** The total relaxation rate is often described as the sum of rotational and translational contributions [4]: $R_1^{-1}(\omega) = R_1^{-1}\{\text{Rot}\}(\omega) + R_1^{-1}\{\text{Diff}\}(\omega)$

Dielectric Spectroscopy

This technique measures the dielectric permittivity and conductivity of a material over a wide frequency range.

- **Workflow:** The diagram below outlines a typical experimental and data analysis workflow.



[Click to download full resolution via product page](#)

Dielectric spectroscopy workflow for ionic liquid analysis [6].

Pharmaceutical Applications & Drug Delivery

[Bmim][TFSI] and similar ILs are investigated for enhancing drug delivery, moving beyond their traditional role as green solvents.

- **Component in Self-Assembled Drug Delivery Systems:** ILs can form **self-assembled micelles (ILs-SAMs)** for transdermal delivery. These systems can improve skin permeation and serve as carriers for various drugs [7].
- **Medium for Enzymatic Synthesis:** [BMIM][TFSI] is an effective medium for enzymatic reactions, such as sugar ester synthesis. It demonstrates excellent lipase stability, and mixtures with other ILs can optimize both enzyme activity and stability [5].

- **Active Pharmaceutical Ingredient (API) ILs:** The "API-IL" strategy involves converting a drug into an ionic liquid form to improve its properties. [BMIM][TFSI] components can serve as counterions; for example, the [TFSI]⁻ anion can be paired with a cationic drug to enhance solubility, permeability, and stability [8].

Critical Research Considerations

When working with [BMIM][TFSI] for research, pay close attention to:

- **Purity and Synthesis:** Synthesis typically involves metathesis reactions followed by rigorous purification. **Halide impurities** can significantly alter chemical stability, ionic conductivity, and overall performance. Ensure suppliers provide high-purity material (>99%) [1].
- **Computational Studies:** Molecular dynamics (MD) and quantum mechanics (QM) are widely used to design novel ILs and study their interactions with biological membranes [9] [8]. These methods help predict behavior and guide experimental work.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Understanding the Purity and Synthesis of BMIM TFSI ... [nbinno.com]
2. Ab Initio Force Fields for Organic Anions: Properties of [BMIM][TFSI]... [pubmed.ncbi.nlm.nih.gov]
3. Ionic Liquids: evidence of the viscosity scale-dependence [nature.com]
4. Dynamics of fluorinated imide-based ionic using nuclear... liquids [pubs.rsc.org]
5. A combined experimental and theoretical study on the ... [sciencedirect.com]
6. Dielectric study on mixtures of ionic | Scientific Reports liquids [nature.com]
7. Ionic liquids self-assembled micelles for transdermal delivery [sciencedirect.com]
8. Combinatorial MD/QM studies to develop novel ionic liquid ... [nature.com]

9. Design of ionic liquids containing glucose and choline as ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Core Properties & Experimental Data of [BMIM][TFSI]]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b644962#bmim-tfsi-room-temperature-ionic-liquid-rtil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com